

Introduction: A Multi-Faceted Approach to a Complex Molecule

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Compound of Interest

Compound Name: *N*-(Tosyl-L-alanyl)-3-hydroxyindole

CAS No.: 101506-88-1

Cat. No.: B1140270

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N-(Tosyl-L-alanyl)-3-hydroxyindole is a molecule of significant interest in organic synthesis and medicinal chemistry, serving as a potential building block for more complex bioactive compounds.^{[1][2]} Its structure is a composite of three distinct chemical moieties: a p-toluenesulfonyl (tosyl) group, an L-alanine amino acid linker, and a 3-hydroxyindole core. The unambiguous determination of its covalent structure is a non-trivial task that requires a synergistic and methodologically sound analytical strategy. No single technique can provide a complete picture; instead, we must integrate data from multiple orthogonal methods to build a self-validating case for the final structure.

This guide presents a comprehensive workflow for the structural elucidation of **N-(Tosyl-L-alanyl)-3-hydroxyindole**. It is designed for researchers and drug development professionals, moving beyond a simple recitation of steps to explain the causality behind each experimental choice. We will demonstrate how High-Resolution Mass Spectrometry (HRMS) establishes the elemental foundation, how tandem Mass Spectrometry (MS/MS) deconstructs the molecule into its constituent parts, and how a suite of 1D and 2D Nuclear Magnetic Resonance (NMR) experiments meticulously pieces the puzzle together. Infrared (IR) spectroscopy provides the final layer of functional group confirmation. This integrated approach ensures the highest degree of confidence and scientific integrity in the final structural assignment.

Part 1: Foundational Analysis - Molecular Formula Determination via HRMS

Expertise & Rationale: Before any attempt to determine connectivity, we must first establish the correct elemental composition. High-Resolution Mass Spectrometry (HRMS) is the cornerstone of this initial phase. Unlike low-resolution MS, which provides nominal mass, HRMS measures the mass-to-charge ratio (m/z) to several decimal places.^{[3][4]} This precision is critical because the exact mass of an atom is not an integer (e.g., $^1\text{H} = 1.00783$ amu, $^{16}\text{O} = 15.9949$ amu).^[3] This allows for the calculation of a unique molecular formula, effectively eliminating ambiguity and providing a concrete foundation for all subsequent spectroscopic analysis.^{[5][6]}

Predicted HRMS Data

The proposed structure, $\text{C}_{18}\text{H}_{18}\text{N}_2\text{O}_4\text{S}$, allows for the calculation of a precise theoretical mass. The experimental HRMS data must match this value within a narrow tolerance (typically < 5 ppm) to confirm the molecular formula.

Parameter	Theoretical Value
Molecular Formula	$\text{C}_{18}\text{H}_{18}\text{N}_2\text{O}_4\text{S}$
Monoisotopic Mass	358.0987 Da
Adducts ($[\text{M}+\text{H}]^+$)	359.1060 Da
Adducts ($[\text{M}+\text{Na}]^+$)	381.0879 Da

Experimental Protocol: HRMS Analysis

- **Sample Preparation:** Dissolve 1-2 mg of the purified compound in 1 mL of a suitable solvent (e.g., methanol, acetonitrile). Dilute this stock solution to a final concentration of approximately 10-50 $\mu\text{g/mL}$.
- **Instrumentation:** Utilize an Orbitrap or Time-of-Flight (TOF) mass spectrometer capable of resolution $> 60,000$.
- **Ionization:** Employ Electrospray Ionization (ESI) in positive ion mode. ESI is a soft ionization technique that minimizes in-source fragmentation, ensuring a strong signal for the molecular

ion or its common adducts ($[M+H]^+$, $[M+Na]^+$).^[7]

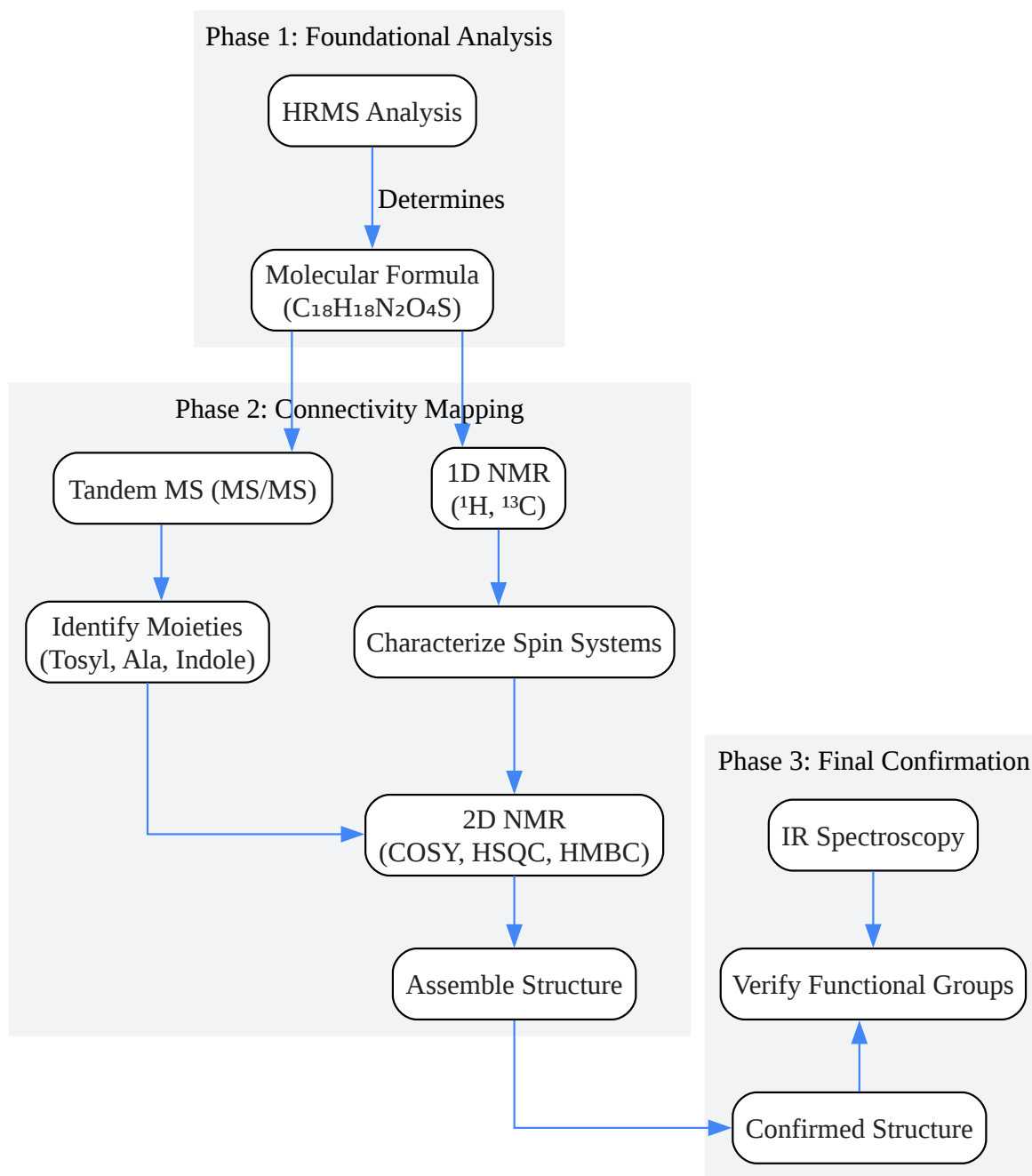
- Data Acquisition: Acquire the spectrum over a mass range of m/z 100-1000.
- Data Analysis: Compare the experimentally observed m/z for the most intense molecular ion species to the calculated theoretical mass. The mass error, expressed in parts-per-million (ppm), should be below 5 ppm to confidently assign the molecular formula.

Part 2: Deconstruction of the Molecule - Fragmentation Analysis with Tandem MS (MS/MS)

Expertise & Rationale: With the molecular formula confirmed, the next logical step is to understand how the constituent parts are connected. Tandem Mass Spectrometry (MS/MS) is an invaluable tool for this purpose.^[8] In an MS/MS experiment, the molecular ion of interest is isolated, subjected to collision-induced dissociation (CID), and the resulting fragment ions are analyzed.^[7] This controlled fragmentation provides direct evidence of the molecular backbone and the sequence of the building blocks. For **N-(Tosyl-L-alanyl)-3-hydroxyindole**, we anticipate cleavages at the chemically labile bonds, primarily the amide and ester/amide-like linkages.

Logical Workflow for Structural Elucidation

The overall strategy follows a logical progression from broad characterization to fine-detail mapping.

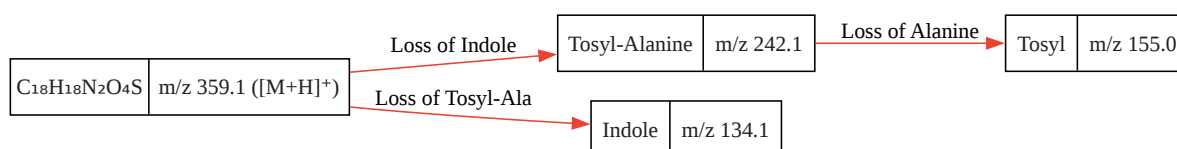


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Caption: A workflow diagram illustrating the key steps to final structure confirmation.

Predicted Fragmentation Pattern

By analyzing the structure, we can predict the most likely fragmentation pathways. The major fragments would arise from the cleavage of the amide bond and the bond connecting the alanine moiety to the indole ring.



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Caption: Key HMBC correlations connecting the Tosyl, Alanine, and Indole fragments.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$) in a standard 5 mm NMR tube. [9]2. **1D NMR Acquisition:**
 - Acquire a standard 1H NMR spectrum.
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
- **2D NMR Acquisition:** Based on the 1D spectra, set up the following 2D experiments: [10][9] *
 - COSY:** Use standard parameters to acquire a gradient-selected COSY spectrum.
 - **HSQC:** Optimize the spectral widths in both dimensions to cover all proton and carbon signals.
 - **HMBC:** Set the long-range coupling constant (J) to optimize for 2-3 bond correlations (typically around 8 Hz).

- Data Processing and Analysis: Process all spectra using appropriate software (e.g., Mnova, TopSpin).
 - Assign all proton and carbon signals by integrating the information from all spectra in a stepwise manner, starting with COSY and HSQC, and finally using HMBC to connect the fragments. [11]

Part 4: Functional Group Confirmation with Infrared (IR) Spectroscopy

Expertise & Rationale: IR spectroscopy serves as a rapid and reliable method to confirm the presence of key functional groups predicted by the MS and NMR data. [12] The absorption of infrared radiation corresponds to specific vibrational modes (stretching, bending) of chemical bonds. While it doesn't provide detailed connectivity information, it offers a crucial validation of the overall molecular composition. [13][14]

Predicted IR Absorption Bands

Table 3: Characteristic IR Frequencies

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode
3400-3200	N-H (Indole & Sulfonamide)	Stretching
3100-3000	Aromatic C-H	Stretching
2950-2850	Aliphatic C-H	Stretching
~1680	C=O (Amide I)	Stretching
~1600, ~1475	C=C (Aromatic)	Stretching
~1340 & ~1160	S=O (Sulfonyl)	Asymmetric & Symmetric Stretching [15][14]

Experimental Protocol: IR Spectroscopy

- Sample Preparation: Prepare the sample using either a KBr pellet method or an Attenuated Total Reflectance (ATR) accessory. ATR is often preferred for its simplicity and minimal

sample preparation.

- Data Acquisition: Record the spectrum over the range of 4000-400 cm^{-1} .
- Analysis: Identify the characteristic absorption bands and compare them to the expected frequencies for the proposed functional groups.

Conclusion: A Self-Validating Structural Assignment

The structural elucidation of **N-(Tosyl-L-alanyl)-3-hydroxyindole** is achieved through a systematic and integrated analytical workflow. HRMS provides the unambiguous molecular formula, $\text{C}_{18}\text{H}_{18}\text{N}_2\text{O}_4\text{S}$. Tandem MS confirms the presence and sequence of the tosyl, alanine, and 3-hydroxyindole fragments. A comprehensive suite of 1D and 2D NMR experiments (^1H , ^{13}C , COSY, HSQC, and HMBC) allows for the complete assignment of all proton and carbon signals and, most critically, establishes the definitive covalent linkages between the fragments. Finally, IR spectroscopy validates the presence of the key functional groups. Each technique provides a piece of the puzzle, and together they form a cohesive, self-validating body of evidence that allows for the confident and authoritative assignment of the molecular structure.

References

- PrepChem. (n.d.). Synthesis of N-tosyl-L-alanine. PrepChem.com. Retrieved from [\[Link\]](#)
- Béni, Z., Háda, V., Dubrovay, Z., & Szántay, C. Jr. (2012). Structure elucidation of indole-indoline type alkaloids: a retrospective account from the point of view of current NMR and MS technology. *Journal of Pharmaceutical and Biomedical Analysis*, 69, 106-124. Retrieved from [\[Link\]](#)
- University of Colorado Boulder. (n.d.). Introduction to Mass Spectrometry. Organic Chemistry at CU Boulder. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2014, August 18). 13.4: High-Resolution Mass Spectrometry Can Reveal Molecular Formulas. Retrieved from [\[Link\]](#)
- Gao, H., Zhao, X., & Yang, S. (2000). H-bonding Effects on the IR and NMR Spectra of N-tosyl-amino Acid 2,6-bishydroxymethyl Pyridine Monoesters. *Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy*, 56(3), 447-451. Retrieved from [\[Link\]](#)

- UCalgary Chemistry. (2019, March 18). Formula determination by high resolution mass spectrometry. YouTube. Retrieved from [\[Link\]](#)
- University of Michigan Biongeneering. (2021, December 17). 1D and 2D NMR methods for small molecules. YouTube. Retrieved from [\[Link\]](#)
- Chemistry Learning. (2025, February 22). H-NMR and C-13 NMR Spectral Analysis of Indole Derivatives: Structural Insights and Interpretation. YouTube. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2019, September 3). 12.10: Determination of the Molecular Formula by High Resolution Mass Spectrometry. Retrieved from [\[Link\]](#)
- Fuloria, N. K., & Fuloria, S. (2013). Structural Elucidation of Small Organic Molecules by 1D, 2D and Multi Dimensional-Solution NMR Spectroscopy. Journal of Analytical & Bioanalytical Techniques, S11. Retrieved from [\[Link\]](#)
- Li, L., Li, D., Luan, X., Kang, J., & Wang, B. (2017). Mass Spectrometric Characteristics of Prenylated Indole Derivatives from Marine-Derived Penicillium sp. NH-SL. Marine Drugs, 15(3), 85. Retrieved from [\[Link\]](#)
- Emery Pharma. (2018, April 2). A Step-By-Step Guide to 1D and 2D NMR Interpretation. Retrieved from [\[Link\]](#)
- Baxter, J. N., Cymerman-Craig, J., & Willis, J. B. (1955). The infrared spectra of some sulphonamides. Journal of the Chemical Society (Resumed), 669. Retrieved from [\[Link\]](#)
- Axios Research. (n.d.). 3-Hydroxyindole. Retrieved from [\[Link\]](#)
- Magritek. (2021, July 6). Structural elucidation of indole alkaloids – Strychnine and Brucine. Retrieved from [\[Link\]](#)
- American Chemical Society Publications. (2019, June 12). Molecular-Formula Determination through Accurate-Mass Analysis: A Forensic Investigation. Journal of Chemical Education. Retrieved from [\[Link\]](#)
- Hart, B. T., & Salke, H. (2007). Infrared and NMR Spectra of Arylsulphonamides, 4-X-C₆H₄SO₂NH₂ and i-X, j-YC₆H₃SO₂NH₂. Zeitschrift für Naturforschung B, 62(4), 551-557.

Retrieved from [[Link](#)]

- Wikipedia. (n.d.). Fragmentation (mass spectrometry). Retrieved from [[Link](#)]
- University of Wisconsin-Madison. (n.d.). NMR Spectroscopy :: ¹H NMR Chemical Shifts. Organic Chemistry Data. Retrieved from [[Link](#)]

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Sources

- 1. N-(TOSYL-L-ALANYL)-3-HYDROXYINDOLE | 101506-88-1 [amp.chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. m.youtube.com [m.youtube.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]
- 8. Mass Spectrometric Characteristics of Prenylated Indole Derivatives from Marine-Derived Penicillium sp. NH-SL - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. omicsonline.org [omicsonline.org]
- 11. emerypharma.com [emerypharma.com]
- 12. H-bonding effects on the IR and NMR spectra of N-tosyl-amino acid 2,6-bishydroxymethyl pyridine monoesters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. The infrared spectra of some sulphonamides - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 14. znaturforsch.com [znaturforsch.com]
- 15. prepchem.com [prepchem.com]

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